

# An In-depth Technical Guide to the Spectral Properties of Solvent Violet 38

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## Compound of Interest

Compound Name: Solvent violet 38

Cat. No.: B15135746

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## Abstract

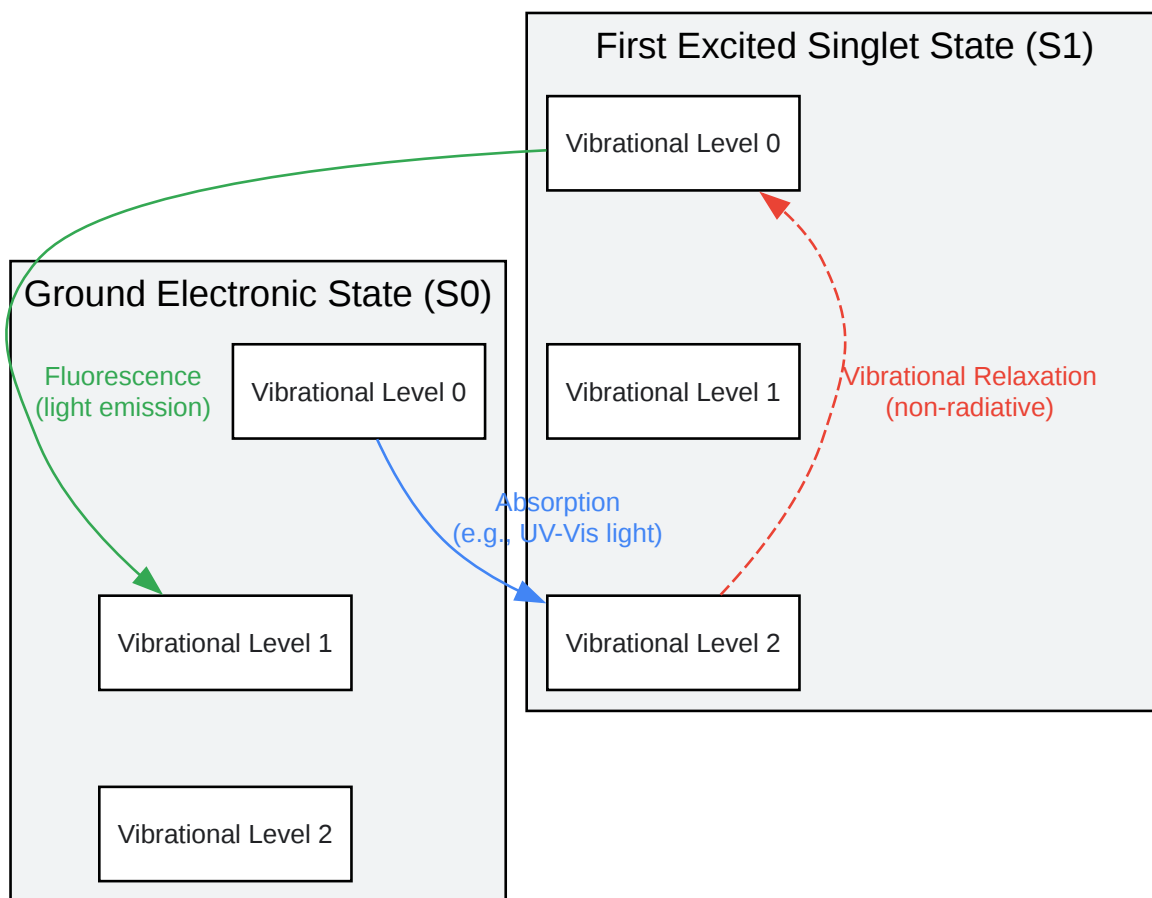
**Solvent Violet 38** is a synthetic organic compound belonging to the anthraquinone class of dyes.[1][2] Characterized by its vibrant violet hue, this solvent-soluble colorant sees application in the coloration of various materials, including plastics and resins.[3][4] While specific, comprehensive spectral data for **Solvent Violet 38** is not extensively documented in publicly accessible literature, this guide provides a thorough overview of its anticipated spectral characteristics based on the properties of analogous anthraquinone dyes. Furthermore, it outlines detailed, standardized experimental protocols for the determination of key spectral parameters, namely light absorption and fluorescence emission. This document is intended to serve as a foundational resource for researchers and professionals employing or investigating **Solvent Violet 38** in their work.

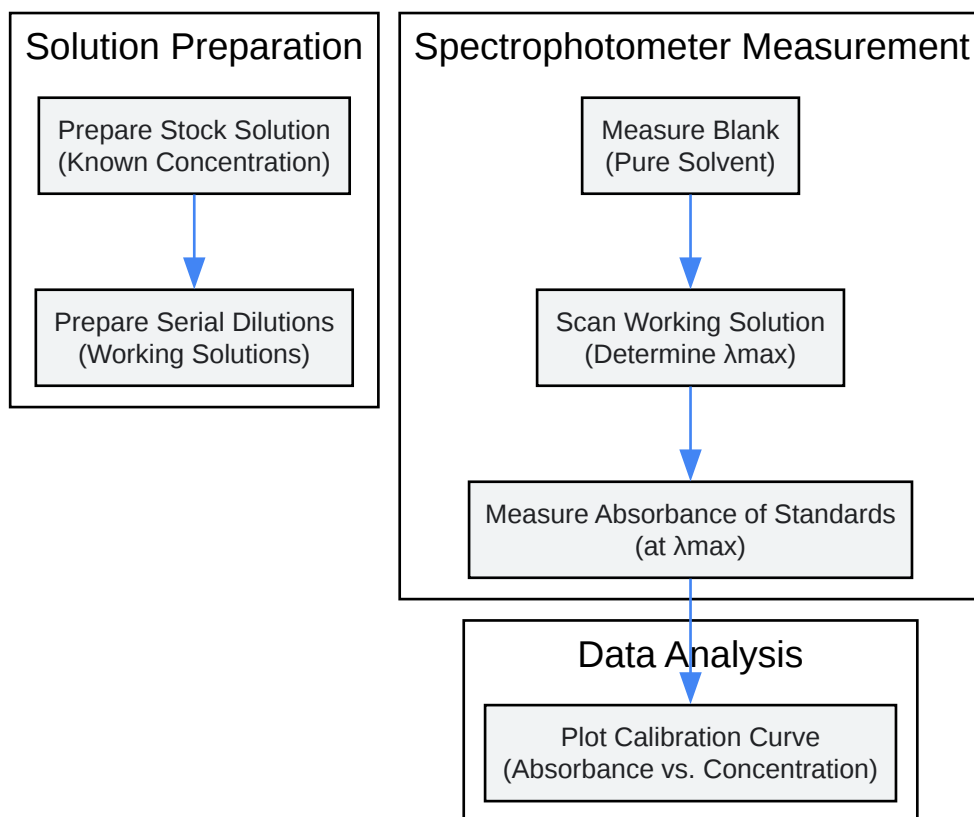
## Core Concepts: Light Absorption and Fluorescence

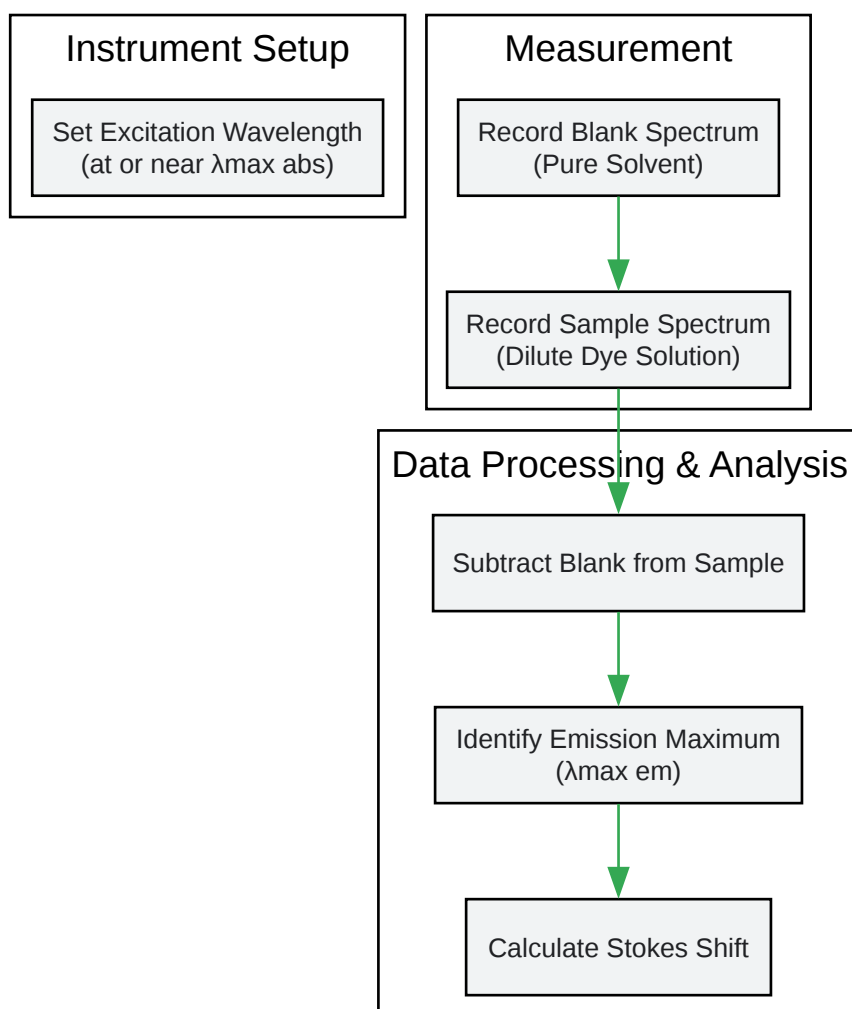
The spectral properties of a dye like **Solvent Violet 38** are fundamentally governed by the interaction of its molecular structure with electromagnetic radiation. When a molecule absorbs a photon of light, an electron is promoted to a higher energy level. The molecule can then return to its ground state through various relaxation pathways, one of which is the emission of a photon, a phenomenon known as fluorescence.

The relationship between absorption and emission is a cornerstone of spectroscopy. The energy of the emitted photon is typically lower (and thus the wavelength is longer) than the absorbed photon, a phenomenon known as the Stokes shift. The efficiency of this fluorescence process is quantified by the fluorescence quantum yield.

## Simplified Jablonski Diagram for Absorption and Fluorescence







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